

Chromic Sulfate Pentadecahydrate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Chromic sulfate pentadecahydrate*

Cat. No.: *B157294*

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An In-depth Examination of the Chemical Properties, Experimental Protocols, and Biological Significance of a Versatile Chromium Compound

Chromic sulfate pentadecahydrate, with the chemical formula $\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$, is a significant inorganic compound that finds applications across various scientific and industrial domains. For researchers, scientists, and professionals in drug development, a thorough understanding of its chemical and physical properties is paramount for its effective and safe utilization. This technical guide provides a comprehensive overview of **chromic sulfate pentadecahydrate**, including its core chemical data, detailed experimental methodologies for property determination, and an exploration of its role in biological signaling pathways.

Core Chemical and Physical Properties

Chromic sulfate pentadecahydrate is a hydrated salt of chromium(III). Its properties are summarized in the table below, providing a clear reference for laboratory and research applications.

Property	Data
Molecular Formula	$\text{Cr}_2\text{H}_{30}\text{O}_{27}\text{S}_3$ [1]
Molecular Weight	662.4 g/mol [1]
Appearance	Dark green amorphous substance [2]
Solubility	Soluble in water, insoluble in alcohol [2]
Melting Point	Decomposes above 70 °C [2]
Density	1.86 g/cm ³ [2]
Stability	Stable under normal conditions

Experimental Protocols

Accurate determination of the chemical and physical properties of **chromic sulfate pentadecahydrate** is crucial for its application in research and development. The following section details the methodologies for key experiments.

Determination of Water of Hydration

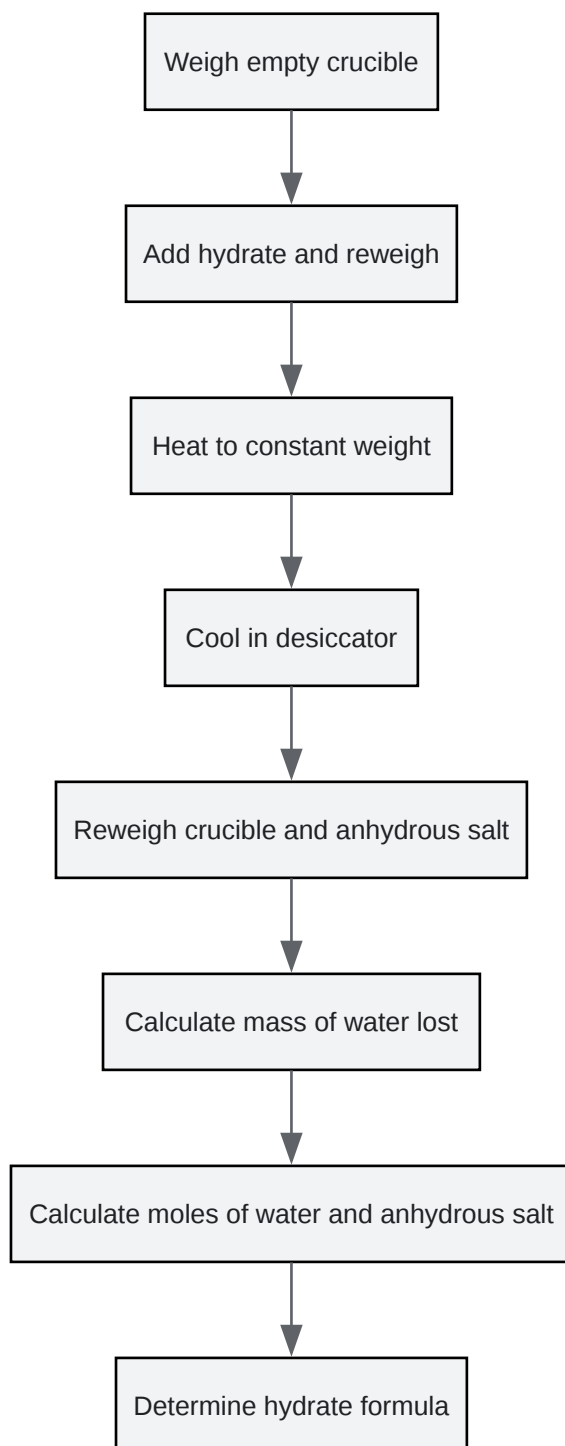
This experiment quantifies the number of water molecules in the hydrated salt.

Methodology:

- Accurately weigh a clean, dry crucible.
- Add a known mass of **chromic sulfate pentadecahydrate** to the crucible and reweigh.
- Gently heat the crucible and its contents using a Bunsen burner or a furnace to a temperature above 100°C but below the decomposition temperature of the anhydrous salt.
- Allow the crucible to cool in a desiccator to prevent rehydration.
- Reweigh the crucible and the anhydrous chromic sulfate.
- The difference in mass before and after heating corresponds to the mass of water lost.

- From the masses of the anhydrous salt and the water lost, the number of moles of each can be calculated, and thus the formula of the hydrate can be determined[3].

Experimental Workflow for Determining Water of Hydration



Workflow for Hydrate Water Content Determination

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Caption: A stepwise workflow for the quantitative determination of the water of hydration in a salt.

Solubility Determination

The solubility of **chromic sulfate pentadecahydrate** in water can be determined by preparing a saturated solution.

Methodology:

- Add an excess amount of **chromic sulfate pentadecahydrate** to a known volume of deionized water in a beaker at a specific temperature.
- Stir the mixture for a prolonged period to ensure that equilibrium is reached and the solution is saturated.
- Allow the undissolved solid to settle.
- Carefully decant a known volume of the supernatant (the saturated solution).
- Evaporate the water from the decanted solution to dryness.
- Weigh the remaining solid residue.
- The solubility can then be expressed as grams of solute per 100 grams of solvent.

Melting Point Determination

For hydrated salts, the "melting point" is often the temperature at which the salt decomposes and releases its water of hydration.

Methodology:

- Place a small, finely ground sample of **chromic sulfate pentadecahydrate** into a capillary tube.
- Place the capillary tube in a melting point apparatus.

- Heat the sample slowly and observe the temperature at which the substance begins to liquefy or show signs of decomposition (e.g., color change, release of gas)[4]. The temperature at which the green solid is obtained from the 18-hydrate is above 70 °C[2].

Density Measurement

The density of the crystalline solid can be determined using the displacement method.

Methodology:

- Weigh a sample of **chromic sulfate pentadecahydrate**.
- Fill a graduated cylinder with a known volume of a liquid in which the salt is insoluble (e.g., a non-polar solvent like toluene).
- Carefully add the weighed sample to the graduated cylinder.
- The volume of the displaced liquid is equal to the volume of the solid.
- Density is calculated by dividing the mass of the sample by its volume[5].

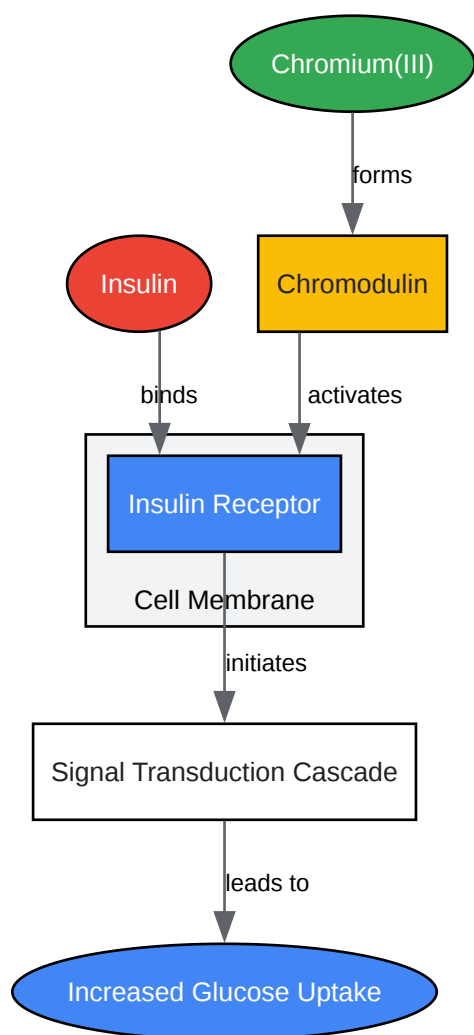
Biological Significance and Signaling Pathways

Chromium is an essential trace element that plays a role in glucose metabolism and insulin signaling. While the hexavalent form of chromium (Cr(VI)) is a known carcinogen, trivalent chromium (Cr(III)), the form present in chromic sulfate, is considered to be of low toxicity. However, there is evidence to suggest that Cr(III) can be oxidized to Cr(VI) within cells, raising concerns about the long-term safety of chromium supplementation[6][7].

Role in Insulin Signaling

Chromium(III) is believed to potentiate the action of insulin, a hormone critical for regulating glucose, lipid, and protein metabolism. The proposed mechanism involves chromium binding to a peptide to form chromodulin, which in turn binds to and activates the insulin receptor, thereby enhancing insulin signaling.

Simplified Insulin Signaling Pathway and the Role of Chromium



Insulin Signaling and Chromium's Putative Role

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Caption: A diagram illustrating the proposed mechanism of chromium in enhancing insulin signaling.

Applications in Drug Development

Recent research has explored the potential of chromium(III) compounds in cancer therapy. A novel chromium(III)-based compound has been shown to inhibit the progression of oxaliplatin-resistant colorectal cancer. The proposed mechanism involves the induction of apoptosis (programmed cell death) through the endoplasmic reticulum (ER) stress pathway[8]. This highlights the potential for developing new chemotherapeutic agents based on chromium(III) complexes.

Safety and Handling

Chromic sulfate pentadecahydrate is an irritant to the eyes, skin, and respiratory tract.

Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. It should be stored in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. In case of a spill, it should be cleaned up promptly to avoid dust generation.

Conclusion

Chromic sulfate pentadecahydrate is a compound with a well-defined set of chemical and physical properties that make it useful in various research and industrial settings. For scientists and drug development professionals, a comprehensive understanding of its characteristics, along with standardized experimental protocols, is essential for its effective application. Furthermore, the evolving research into the biological roles and therapeutic potential of chromium(III) compounds underscores the importance of continued investigation into this versatile chemical.

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